

# pre-analytical factors affecting Symmetric Dimethylarginine stability in blood samples

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## Compound of Interest

Compound Name: Symmetric Dimethylarginine

Cat. No.: B1663855

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## Technical Support Center: Symmetric Dimethylarginine (SDMA) Analysis

This technical support center provides troubleshooting guidance and frequently asked questions regarding the pre-analytical stability of **Symmetric Dimethylarginine (SDMA)** in blood samples.

## Frequently Asked Questions (FAQs) & Troubleshooting

Q1: My SDMA results are unexpectedly high/low. What pre-analytical factors could be the cause?

A: Several pre-analytical variables can affect SDMA concentrations. Start by reviewing your sample collection and handling procedure. Key factors include the type of collection tube used, storage temperature, and the time elapsed between collection and analysis. For instance, prolonged storage at room temperature can lead to changes in SDMA levels.

Q2: What is the correct type of blood collection tube to use for SDMA measurement?

A: SDMA can be reliably measured in serum, lithium heparin plasma, and EDTA plasma. For serum, use tubes with a clot activator. For plasma, ensure the tube contains the correct anticoagulant (Lithium Heparin or EDTA).

Q3: How long can I store my blood samples before SDMA analysis, and at what temperature?

A: The stability of SDMA depends on the storage temperature.

- Refrigeration (2–8°C): Samples are stable for up to 14 days. One study showed that SDMA in canine serum and lithium heparin plasma is stable for at least 14 days when refrigerated.
- Room Temperature (20–24°C): Stability is more limited. In human samples, SDMA is stable for at least 72 hours in serum and 24 hours in EDTA plasma. For canine samples, stability has been confirmed for at least 8 hours.
- Freezing (-20°C to -80°C): For long-term storage, freezing is recommended. SDMA is stable for extended periods when frozen, with studies showing stability for at least 12 months at -80°C.

Q4: Do repeated freeze-thaw cycles affect SDMA concentrations?

A: SDMA is remarkably stable through multiple freeze-thaw cycles. Studies have shown no clinically relevant changes in SDMA concentrations in canine serum after undergoing three freeze-thaw cycles.

Q5: Can hemolysis, icterus, or lipemia in my sample interfere with SDMA measurement?

A: The impact of these substances depends on the analytical method. The IDEXX SDMA Test, a common method, is not significantly affected by hemolysis, icterus, or lipemia. However, it is always best practice to consult the specifications of your specific assay. Gross hemolysis can sometimes interfere with certain immunoassays.

Q6: Is there a difference in SDMA stability between serum and plasma?

A: Both serum and plasma are suitable for SDMA measurement, and the molecule shows excellent stability in both sample types. The choice between them often depends on the laboratory's standard operating procedures or other analytes being measured from the same sample.

## Quantitative Data Summary

Table 1: Stability of SDMA in Canine Serum and Lithium Heparin Plasma Data extracted from studies on canine samples.

Storage Condition	Duration	Sample Type	Mean Change in SDMA	Clinical Significance
Refrigeration (4°C)	14 Days	Serum & Li-Heparin Plasma	< 1 µg/dL	Not significant
Freeze-Thaw (-20°C to RT)	3 Cycles	Serum	< 1 µg/dL	Not significant

Table 2: Stability of SDMA in Human Blood Samples Data extracted from studies on human samples.

Storage Condition	Duration	Sample Type	Stability Confirmed
Room Temperature (20-25°C)	72 hours	Serum	Yes
Room Temperature (20-25°C)	24 hours	EDTA Plasma	Yes
Refrigeration (4-8°C)	14 days	Serum & EDTA Plasma	Yes
Frozen (-20°C)	3 months	Serum & EDTA Plasma	Yes
Frozen (-80°C)	12 months	Serum & EDTA Plasma	Yes

## Experimental Protocols

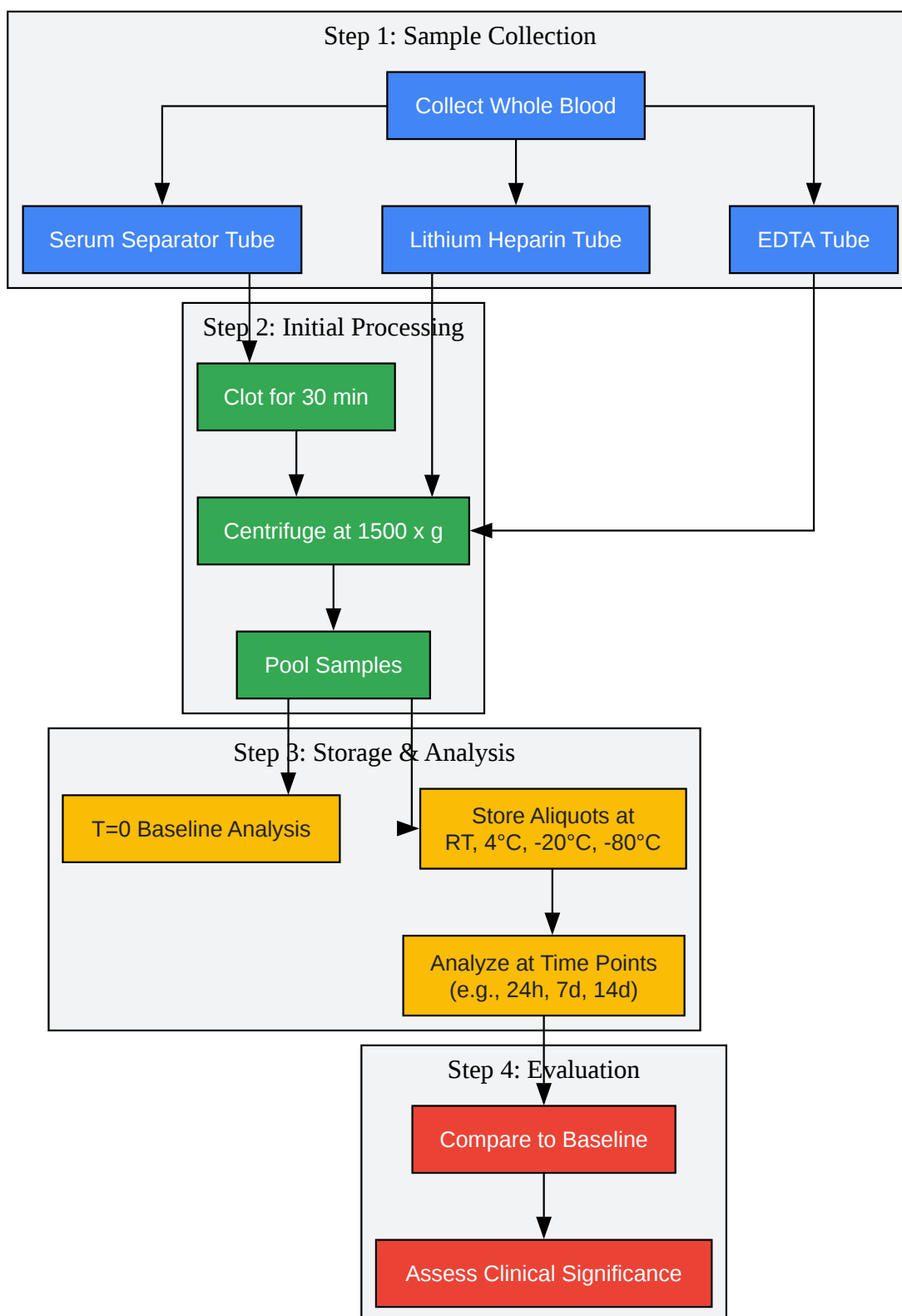
### Protocol: Investigating SDMA Stability in Serum and Plasma

This protocol outlines a typical experiment to assess the stability of SDMA under various pre-analytical conditions.

- Sample Collection:
  - Collect whole blood from multiple subjects (e.g., healthy canines or humans).
  - For each subject, draw blood into three types of tubes: a serum separator tube (SST), a lithium heparin tube, and an EDTA tube.
- Initial Processing:
  - For serum: Allow the SST to clot at room temperature for 30 minutes, then centrifuge at 1,500 x g for 10 minutes.
  - For plasma: Centrifuge the lithium heparin and EDTA tubes at 1,500 x g for 10 minutes immediately after collection.
  - Pool the serum, lithium heparin plasma, and EDTA plasma from the subjects into separate, labeled conical tubes to create homogenous sample pools.
- Baseline Measurement (T=0):
  - Immediately analyze an aliquot from each sample pool to establish the baseline SDMA concentration.
- Stability Assessment:
  - Temperature: Aliquot the samples from each pool into smaller tubes for storage under different conditions:
    - Room Temperature (e.g., 22°C)
    - Refrigeration (e.g., 4°C)
    - Frozen (e.g., -20°C or -80°C)
  - Time Points: Analyze the aliquots at predetermined time points (e.g., 8 hours, 24 hours, 72 hours, 7 days, 14 days).

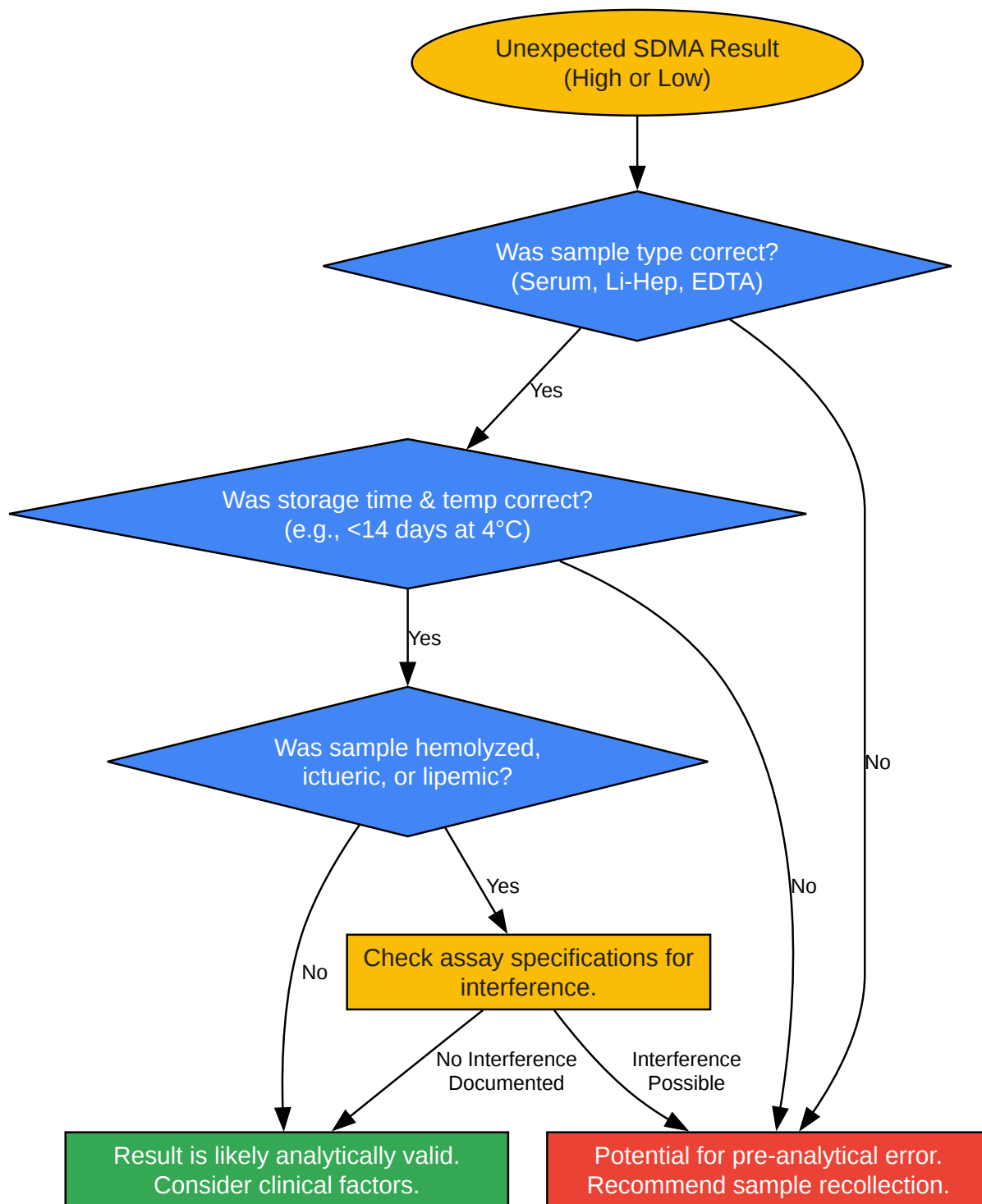
- Freeze-Thaw Cycles: For a subset of frozen aliquots, perform repeated freeze-thaw cycles (e.g., thaw at room temperature, vortex, and refreeze). Analyze after 1, 2, and 3 cycles.
- Analysis:
  - Measure SDMA concentrations in all aliquots using a validated method (e.g., Liquid Chromatography-Mass Spectrometry (LC-MS) or a specific immunoassay).
- Data Evaluation:
  - Calculate the percentage change from the baseline (T=0) measurement for each condition and time point.
  - Determine if the changes are statistically or clinically significant based on pre-defined limits.

## Visualizations



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Caption: Workflow for an SDMA pre-analytical stability experiment.



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Caption: Troubleshooting flowchart for unexpected SDMA results.

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